

# Pharmacokinetic Profile & Experimental Details

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## Compound Focus: Sophoranone

CAS No.: 23057-55-8

Cat. No.: S577585

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The following table consolidates key pharmacokinetic parameters and data from pivotal studies.

Parameter	Findings & Values	Experimental Context
Oral Absorption	Non-linear pharmacokinetics observed at higher doses due to saturation of absorption [1].	Sourced from rat studies after oral administration of <i>Sophora tonkinensis</i> extract [1].
Bioavailability	Increased absorption in plant extract vs. pure compound, attributed to improved solubility and/or decreased metabolism by other components [1].	Comparative study in rats between pure Sophoranone and standardized <i>Sophora tonkinensis</i> extract (SKI3301) [1].
Cmax	~13.1 ng/mL	Achieved 60 minutes after a single oral dose of 12.9 mg/kg in rats [2].
Plasma Protein Binding	>99.9%	Determined <i>in vitro</i> [2].
Cellular Permeability	Very low ( $P_{app} = 0.115 \times 10^{-6}$ cm/s)	Assessed using Caco-2 cell models, indicating poor intestinal absorption [2].
Key Metabolic Enzyme Interaction	Potent competitive inhibitor of CYP2C9 <i>in vitro</i> ( $K_i = 0.503 \pm 0.038$ $\mu$ M). No significant time-dependent inhibition found [2].	Evaluated in pooled human liver microsomes using specific probe

Parameter	Findings & Values	Experimental Context
		substrates for nine major CYP enzymes [2].
<b>In Vitro to In Vivo Correlation</b>	Lack of correlation. No significant effect on CYP2C9 substrate (diclofenac) pharmacokinetics in rats despite potent <i>in vitro</i> inhibition [2].	Rat study co-administering Sophoranone with diclofenac [2].

The methodologies from these key studies are detailed below.

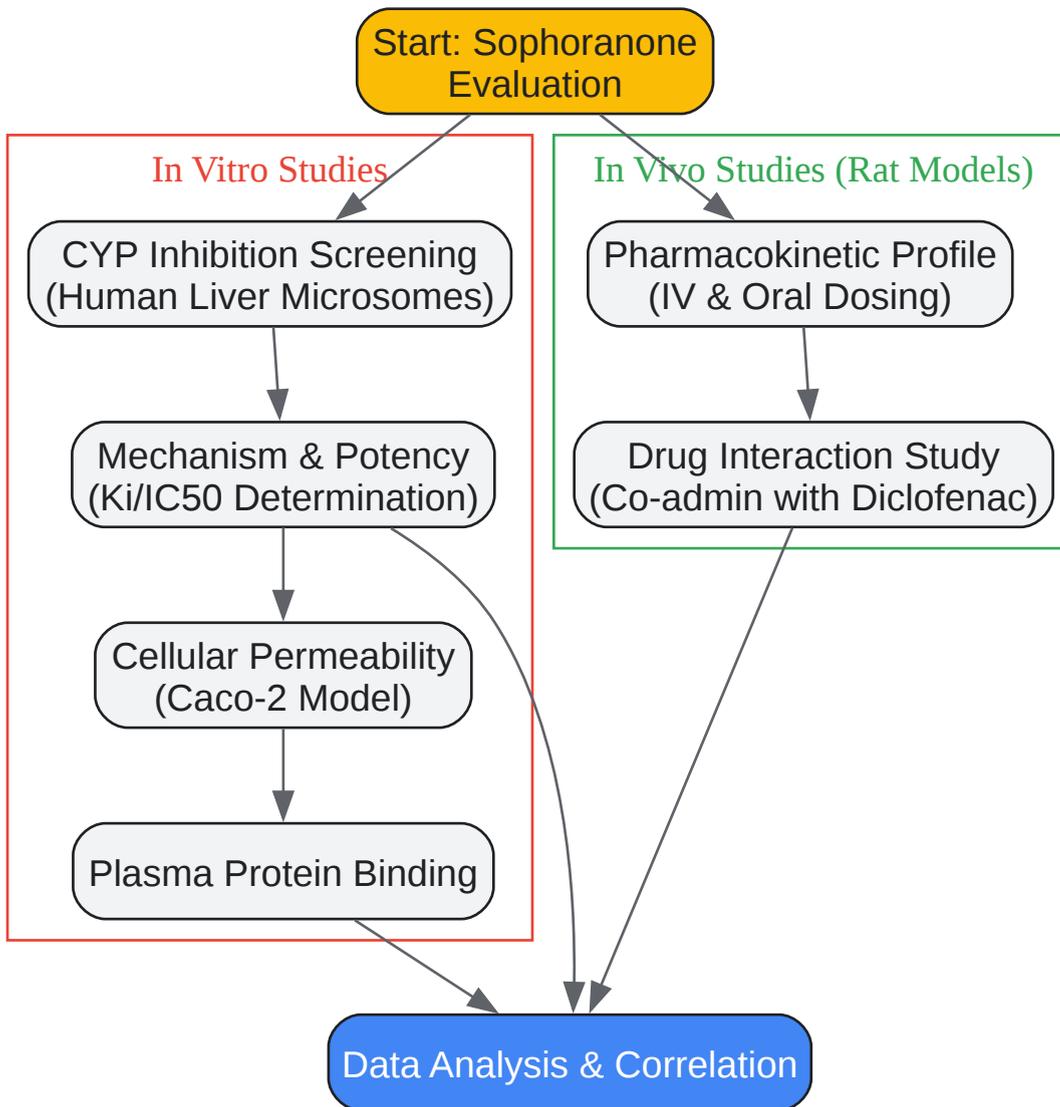
Study Objective	Experimental Protocol Summary
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| **Comprehensive PK in Rats** [1] | • **Test Article:** SKI3301, a standardized dried 50% ethanolic extract of *Sophora tonkinensis*. • **Administration:** Intravenous (5-20 mg/kg) and oral (200-1000 mg/kg) doses to rats. • **Analysis:** Measured pharmacokinetic properties of four marker compounds, including **Sophoranone**. || **In Vitro CYP Inhibition & Mechanism** [2] | • **System:** Pooled human liver microsomes from 150 donors. • **Assay:** Cocktail incubation with nine specific CYP probe substrates at concentrations near their Km values. • **Analysis:** IC<sub>50</sub> and K<sub>i</sub> values determined for reversible inhibition. Time-dependent inhibition assessed with NADPH pre-incubation. || **In Vivo Drug Interaction in Rats** [2] | • **Design:** Oral co-administration of **Sophoranone** with diclofenac (a CYP2C9 substrate) to rats. • **Measurement:** Pharmacokinetic parameters of diclofenac and its metabolite (4'-hydroxydiclofenac) were monitored and compared. |

## Key Interpretations and Experimental Flows

### Pharmacokinetic and CYP Inhibition Evaluation Workflow

The following diagram illustrates the experimental workflow used to characterize **Sophoranone**'s properties, from initial *in vitro* screening to *in vivo* validation.

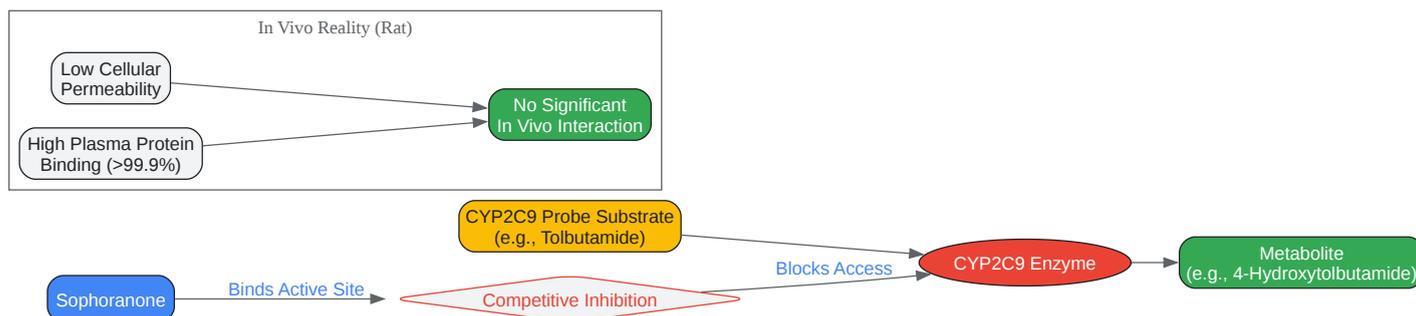


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*Experimental workflow for **Sophoranone** PK and interaction profiling.*

## Sophoranone's Interaction with CYP2C9

This diagram depicts the proposed mechanism by which **Sophoranone** inhibits the CYP2C9 enzyme *in vitro* and the factors preventing this effect *in vivo*.



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*Mechanism of **Sophoranone's** CYP2C9 inhibition and in vivo disconnect.*

## Essential Insights for Researchers

- **Consider the Full Extract:** The pharmacokinetics of **Sophoranone** can be influenced by other components within the plant extract, which may enhance its solubility and absorption [1]. This is a critical factor for formulation strategy.
- **Account for IV-IVC Challenges:** The significant disconnect between potent *in vitro* inhibition and lack of *in vivo* effect underscores the necessity of advanced models that incorporate permeability and protein binding early in screening [2].
- **Interpret Animal Data Cautiously:** While rat models provide essential PK data, the lack of *in vivo* drug interaction in rats does not definitively rule out a potential for clinically significant interactions in humans, given the *in vitro* potency against human enzymes [2].

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## References

1. maackiain, (-)-sophoranone and 2-(2,4-dihydroxyphenyl)-5 ... [pubmed.ncbi.nlm.nih.gov]

2. Lack of Correlation between In Vitro and In Vivo Studies on ... [pmc.ncbi.nlm.nih.gov]

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